

# Technical Guide: 2-((4-Methylphenyl)sulfanyl)propanoic acid (CAS 17431-98-0)

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## Compound of Interest

Compound Name: 2-[(4-Methylphenyl)thio]propanoic acid

Cat. No.: B100289

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This technical guide provides a comprehensive overview of the chemical and physical properties of 2-((4-Methylphenyl)sulfanyl)propanoic acid (CAS 17431-98-0), a summary of available suppliers, and a representative, though not empirically verified, synthesis protocol. Due to the limited availability of published experimental data for this specific compound, some information is based on estimations and general chemical principles.

## Core Compound Properties

2-((4-Methylphenyl)sulfanyl)propanoic acid, with the CAS number 17431-98-0, is a sulfur-containing carboxylic acid. Its structure suggests its potential utility as a building block in organic synthesis, particularly in the development of more complex molecules in pharmaceutical and materials science research.

## Chemical and Physical Data

A summary of the key chemical and physical properties for CAS 17431-98-0 is presented in the table below. It is important to note that some of these values are estimated and should be confirmed through experimental analysis.

Property	Value	Source
IUPAC Name	2-((4-Methylphenyl)sulfanyl)propanoic acid	PubChem[1]
CAS Number	17431-98-0	N/A
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub> S	PubChem[1]
Molecular Weight	196.27 g/mol	PubChem[1]
Canonical SMILES	<chem>CC1=CC=C(C=C1)SC(C)C(=O)O</chem>	PubChem[1]
InChI Key	BGEINDEXXJZTJS-UHFFFAOYSA-N	PubChem[1]
Boiling Point (Estimated)	356.9 ± 17.0 °C at 760 mmHg	N/A
Density (Estimated)	1.2 ± 0.1 g/cm <sup>3</sup>	N/A
Flash Point (Estimated)	169.6 ± 20.9 °C	N/A
Melting Point	Not Available	N/A
Solubility	Not Available	N/A

## Chemical Structure

The molecular structure of 2-((4-Methylphenyl)sulfanyl)propanoic acid is characterized by a propanoic acid moiety attached to a sulfur atom, which is in turn bonded to a p-tolyl (4-methylphenyl) group.

Molecular structure of CAS 17431-98-0.

## Suppliers

While not a commonly stocked research chemical, 2-((4-Methylphenyl)sulfanyl)propanoic acid can be sourced from a number of chemical suppliers, often on a synthesis-on-demand basis.

Supplier	Location	Notes
Santa Cruz Biotechnology, Inc.	Dallas, TX, USA	Provides the compound with CAS No: 17431-98-0.[2]
Oakwood Products, Inc.	Estill, SC, USA	Lists CAS 17431-98-0 in their catalog.
Molbase	Shanghai, China	A platform listing multiple potential suppliers.
Echemi	Hong Kong, China	A platform connecting chemical buyers and sellers.
Synblock Inc.	Richmond Hill, ON, Canada	Offers custom synthesis services.[3]

## Experimental Protocols

Specific, peer-reviewed experimental protocols for the synthesis of 2-((4-Methylphenyl)sulfanyl)propanoic acid are not readily available in the public domain. However, a plausible synthetic route can be adapted from general methods for the preparation of arylthiopropionic acids. The following represents a generalized, illustrative protocol and has not been optimized for this specific compound.

## Representative Synthesis: Thiol-Ene Reaction of 4-Methylbenzenethiol with 2-Bromopropionic Acid

This method involves the nucleophilic substitution of a halide from an alpha-halocarboxylic acid by a thiolate anion.

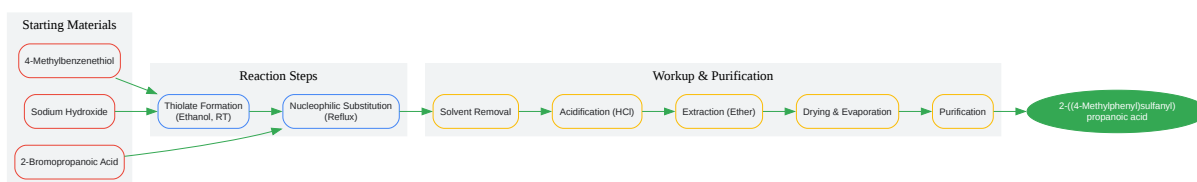
Materials:

- 4-Methylbenzenethiol (p-thiocresol)
- 2-Bromopropionic acid
- Sodium hydroxide (NaOH)

- Ethanol
- Hydrochloric acid (HCl)
- Diethyl ether
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

Procedure:

- **Thiolate Formation:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-methylbenzenethiol (1.0 eq) in ethanol. To this solution, add a solution of sodium hydroxide (2.1 eq) in water dropwise at room temperature. Stir the mixture for 30 minutes to ensure complete formation of the sodium thiolate salt.
- **Nucleophilic Substitution:** To the same flask, add 2-bromopropanoic acid (1.0 eq) dropwise.
- **Reaction:** Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature and remove the ethanol under reduced pressure.
- **Acidification:** Add water to the residue and wash with diethyl ether to remove any unreacted 4-methylbenzenethiol. Carefully acidify the aqueous layer to a pH of approximately 2 with dilute hydrochloric acid. The product should precipitate out of the solution.
- **Extraction:** Extract the acidified aqueous layer with diethyl ether (3 x 50 mL).
- **Drying and Evaporation:** Combine the organic extracts and dry over anhydrous magnesium sulfate. Filter the drying agent and remove the solvent by rotary evaporation to yield the crude product.
- **Purification:** The crude 2-((4-methylphenyl)sulfanyl)propanoic acid can be further purified by recrystallization or column chromatography.



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Generalized workflow for the synthesis of the target compound.

## Signaling Pathways and Biological Activity

There is currently no publicly available information to suggest that 2-((4-Methylphenyl)sulfanyl)propanoic acid has a defined role in any biological signaling pathways or possesses significant biological activity. Its primary utility is likely as a chemical intermediate. Researchers investigating this compound for biological applications would need to conduct initial screening assays to determine any potential bioactivity.

## Safety and Handling

A specific Safety Data Sheet (SDS) for CAS 17431-98-0 is not widely available. Based on its chemical structure as a carboxylic acid and a thioether, general laboratory safety precautions should be observed.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- **Handling:** Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any potential vapors or dust. Avoid contact with skin and eyes.

- **Storage:** Store in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong bases.
- **Disposal:** Dispose of in accordance with local, state, and federal regulations for chemical waste.

This guide is intended for informational purposes only and should not be used as a substitute for rigorous experimental validation and safety assessment.

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## References

- 1. 2-((4-Methylphenyl)sulfanyl)propanoic acid | C<sub>10</sub>H<sub>12</sub>O<sub>2</sub>S | CID 4961775 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- 3. CAS 17431-98-0 | 2-[(4-methylphenyl)sulfanyl]propanoic acid - Synblock [synblock.com]
- To cite this document: BenchChem. [Technical Guide: 2-((4-Methylphenyl)sulfanyl)propanoic acid (CAS 17431-98-0)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100289#cas-number-17431-98-0-properties-and-suppliers]

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